

Application Note: Storage and Handling Protocols for Amthamine Dihydrochloride

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Compound of Interest

Compound Name: 5-(2-Aminoethyl)thiazol-2-amine
dihydrochloride

CAS No.: 105774-05-8

Cat. No.: B172021

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Abstract & Introduction

Amthamine dihydrochloride (2-amino-5-(2-aminoethyl)-4-methylthiazole dihydrochloride) is a potent and highly selective histamine H₂ receptor agonist. While the dihydrobromide salt is the most common commercial preparation, the dihydrochloride form is utilized in specific electrochemical and physiological applications where bromide ions may interfere.

Proper storage is critical for this compound. Like many amine-based hydrochloride salts, Amthamine dihydrochloride is susceptible to hygroscopic degradation and oxidation. This guide provides a rigorous, field-proven protocol for the long-term preservation of Amthamine dihydrochloride, ensuring experimental reproducibility and data integrity.

Physicochemical Profile

Understanding the physical properties of the compound is the first step in establishing a robust storage protocol.

Property	Specification	Notes
Chemical Name	Amthamine dihydrochloride	2-amino-5-(2-aminoethyl)-4-methylthiazole 2HCl
CAS Number	142437-67-0	Distinct from Dihydrobromide (CAS 142457-00-9)
Molecular Weight	~230.16 g/mol	Base MW: 157.24 + 2(HCl)
Physical State	White to off-white crystalline solid	Hygroscopic
Solubility	Water (>100 mM), DMSO	High polarity due to ionic character
Hygroscopicity	High	Hydrochloride salts are generally more hygroscopic than hydrobromides
Light Sensitivity	Moderate	Protect from direct UV/Ambient light

Core Storage Protocol (Powder)

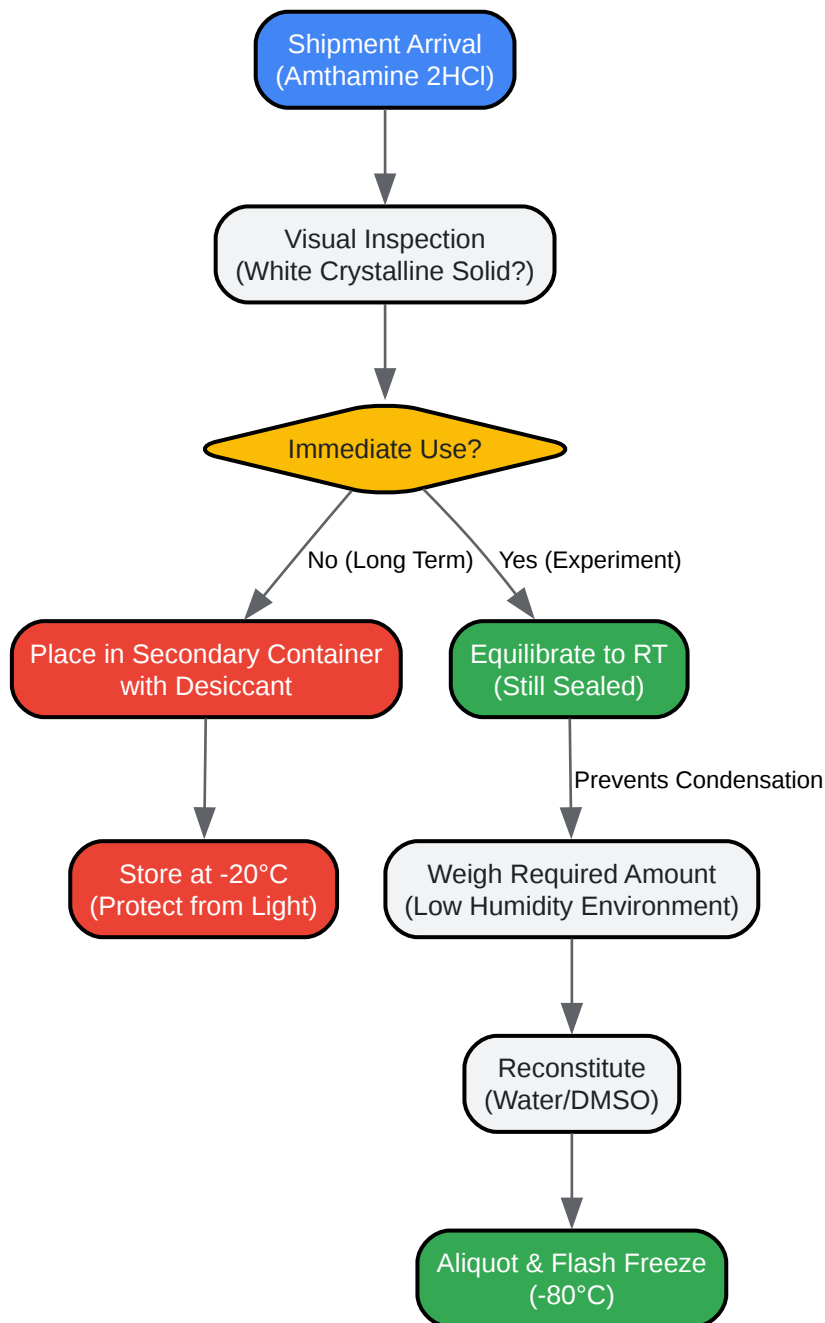
The "Cold-Dark-Dry" Triad

The stability of Amthamine dihydrochloride relies on three non-negotiable pillars: Temperature, Humidity, and Light Control.

- **Temperature (-20°C):** Store the lyophilized powder at -20°C. This temperature significantly slows kinetic degradation pathways, such as oxidation of the amine groups or hydrolysis of the thiazole ring.
- **Desiccation (Critical):** Hydrochloride salts act as moisture sponges. Hydrolysis is the primary degradation mechanism. The vial must be stored inside a secondary container (e.g., a sealed jar) containing active desiccant (silica gel or Drierite).
- **Light Protection:** Store in amber vials or wrap clear vials in aluminum foil to prevent photo-oxidation.

Workflow: From Arrival to Long-Term Storage

The following Graphviz diagram illustrates the decision logic for handling incoming shipments.



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Figure 1: Decision matrix for handling Amthamine Dihydrochloride upon receipt to ensure maximum stability.

Reconstitution & Solution Stability

Warning: Aqueous solutions of Amthamine dihydrochloride are significantly less stable than the solid powder.

Solvent Selection

- Water: Highly soluble (up to 100 mM). Ideal for immediate biological assays.
- DMSO: Soluble. Preferred for preparing high-concentration stock solutions (e.g., 10-50 mM) intended for freezing.

The "Single-Use" Rule

Never store working dilutions (e.g., 10 μ M) at 4°C for more than 24 hours.

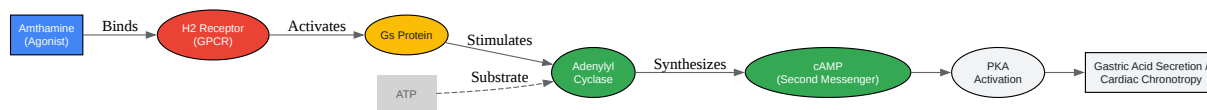
- Stock Solutions: Prepare high-concentration stocks (e.g., 10 mM). Aliquot into single-use volumes (e.g., 20-50 μ L) to avoid freeze-thaw cycles.
- Storage of Stocks: Store aliquots at -80°C. Stable for up to 6 months.
- Thawing: Thaw only once. Discard any unused portion of the aliquot.

Reconstitution Protocol

- Equilibration: Allow the product vial to warm to Room Temperature (RT) inside the desiccator before opening. Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic powder, ruining the remaining stock.
- Solvent Addition: Add sterile water or anhydrous DMSO.
- Vortexing: Vortex briefly to ensure complete dissolution.
- Aliquot: Immediately dispense into low-binding microcentrifuge tubes.
- Flash Freeze: Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath before placing in -80°C.

Mechanism of Action & Context

Understanding the biological pathway helps in designing validation assays to check if your stored compound is still active. Amthamine is a selective H2 agonist.[1][2][3][4][5]



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Figure 2: H2 Receptor Signaling Pathway activated by Amthamine.[5][6] Loss of biological activity (e.g., failure to increase cAMP) indicates compound degradation.

Troubleshooting & Quality Control

If experimental results are inconsistent, verify the compound integrity.

Observation	Potential Cause	Remediation
Powder is clumped/sticky	Moisture absorption (Hygroscopicity)	Discard. The molecular weight is no longer accurate due to water weight.
Yellow discoloration	Oxidation	Discard. Compound has degraded.
Low potency in assay	Hydrolysis or Freeze-Thaw damage	Prepare fresh stock. Ensure -80°C storage for solutions.
Precipitate in solution	Saturation or low temp insolubility	Vortex. If persistent, sonicate briefly. Ensure concentration <100 mM.

Safety & Handling (MSDS Highlights)

- Signal Word: Warning.
- Hazards: Irritant to eyes, respiratory system, and skin.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood to prevent inhalation of dust.
- First Aid: In case of contact, wash with copious amounts of water.

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